

MC180295 solubility and stability in DMSO

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Compound of Interest

Compound Name: MC180295

Cat. No.: B608874

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This technical support guide provides essential information on the solubility and stability of **MC180295** in Dimethyl Sulfoxide (DMSO), along with answers to frequently asked questions and troubleshooting tips for researchers, scientists, and drug development professionals.

Solubility Data

MC180295 is readily soluble in DMSO. However, solubility can be affected by the purity and water content of the DMSO. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

Parameter	Value	Source
Solubility in DMSO	72 mg/mL (200.88 mM)	Selleck Chemicals[1]
100 mg/mL (279.01 mM)	MedchemExpress[2][3]	
Comment	Moisture-absorbing DMSO can reduce solubility.[1] Ultrasonic assistance may be required for complete dissolution at higher concentrations.[2][3]	

Stability and Storage

Proper storage of **MC180295** as a dry powder and in DMSO stock solutions is critical to maintain its integrity and activity.

Condition	Recommendation	Duration	Source
Dry Powder Storage	Store at -20°C.	>3 years	MedKoo Biosciences[4]
DMSO Stock Solution	Store at -20°C in aliquots.	Up to 1 month	MedchemExpress[2] [5]
Store at -80°C in aliquots.	Up to 6 months	MedchemExpress[2] [5]	
Shipping	Shipped at ambient temperature.	Stable for a few weeks	MedKoo Biosciences[4]

Note: It is strongly advised to aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.[2][5]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- **Equilibration:** Allow the vial of powdered **MC180295** and a bottle of anhydrous, high-purity DMSO to come to room temperature before opening to prevent moisture condensation.
- **Calculation:** Calculate the required volume of DMSO to add to the vial to achieve a 10 mM concentration. The molecular weight of **MC180295** is 358.42 g/mol .
- **Dissolution:** Under sterile conditions, add the calculated volume of anhydrous DMSO to the vial containing **MC180295**.
- **Mixing:** Vortex the solution until the compound is completely dissolved. If necessary, sonicate the vial for a few minutes to ensure full dissolution.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][5]

Frequently Asked Questions (FAQs)

Q1: My **MC180295** powder appears as a small amount of solid or a thin film in the vial. Is this normal?

A1: Yes, this is normal, especially for small quantities of lyophilized compounds. The compound is present in the vial. Add the calculated volume of DMSO and vortex or sonicate to ensure it is fully dissolved.

Q2: I observed precipitation when I diluted my **MC180295** DMSO stock solution into an aqueous medium for my experiment. What should I do?

A2: This is a common issue for compounds with low aqueous solubility. Here are some troubleshooting steps:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your aqueous solution is as low as possible (typically below 0.5%) while maintaining the compound's solubility.
- **Mixing:** Vortex the solution thoroughly after dilution. Gentle warming to 37°C may also help to redissolve the precipitate.
- **Serial Dilutions:** Instead of a single large dilution, perform serial dilutions of your DMSO stock in the aqueous buffer.

Q3: How many freeze-thaw cycles can I subject my **MC180295** DMSO stock solution to?

A3: It is best to avoid repeated freeze-thaw cycles.^{[2][5]} Aliquoting the stock solution into single-use vials is the recommended practice to maintain the stability and integrity of the compound.

Q4: What is the mechanism of action of **MC180295**?

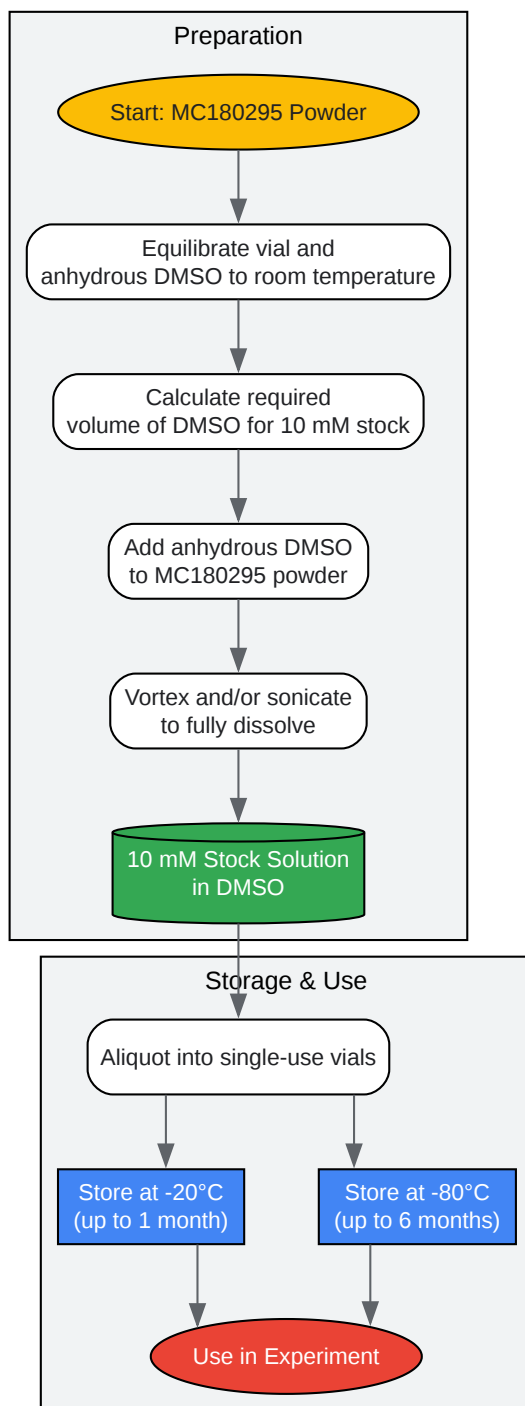
A4: **MC180295** is a potent and highly selective inhibitor of Cyclin-Dependent Kinase 9 (CDK9).^{[1][2][4]} CDK9 is a key component of the positive transcription elongation factor b (P-TEFb) complex, which plays a crucial role in regulating gene transcription. By inhibiting CDK9,

MC180295 can modulate the expression of various genes, including those involved in cancer cell proliferation and survival.

Signaling Pathway and Experimental Workflow

MC180295 exerts its effect by inhibiting the CDK9/Cyclin T1 complex, which is a critical regulator of transcription elongation. The diagram below illustrates a simplified workflow for preparing a stock solution of **MC180295** for in vitro experiments.

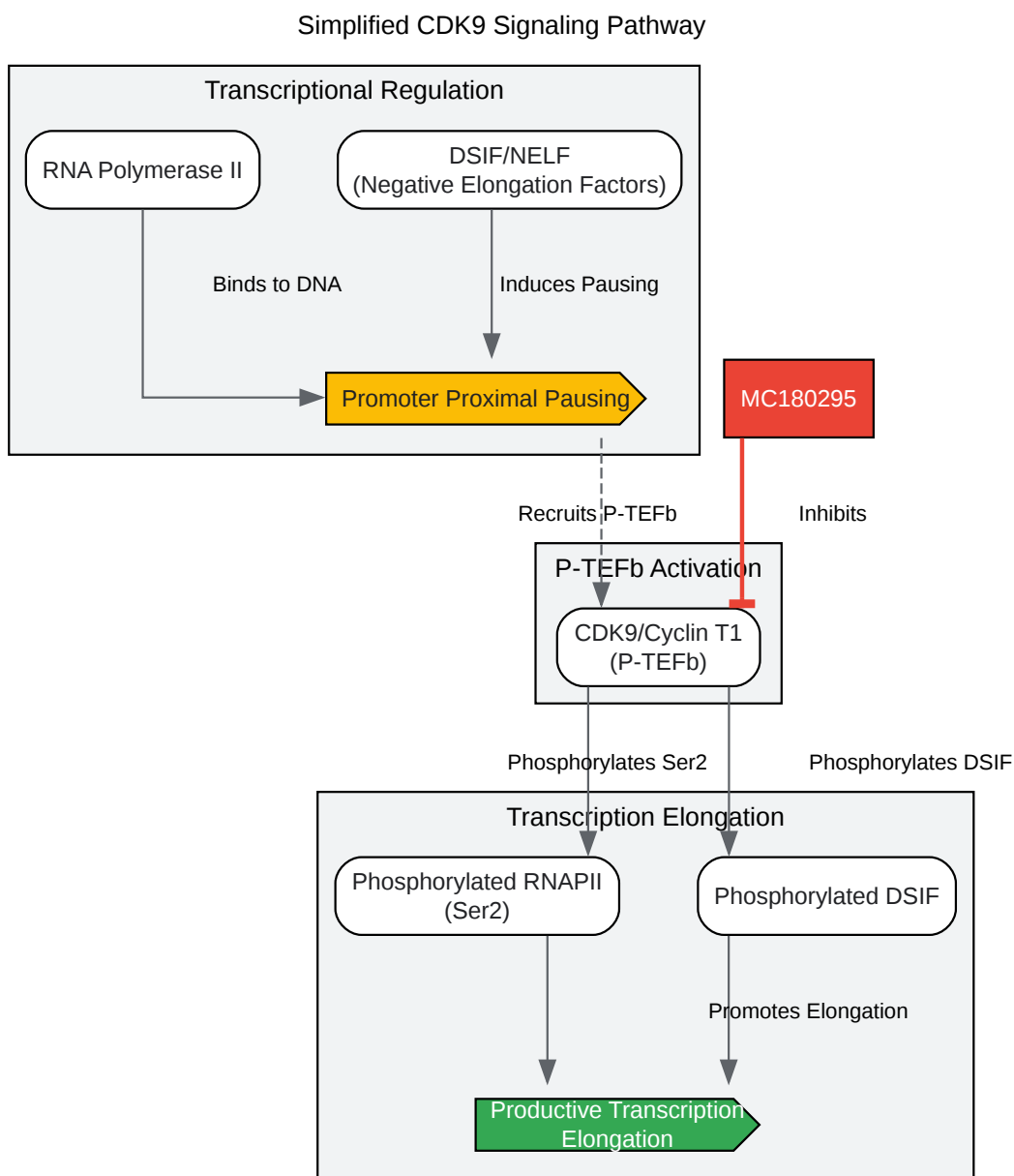
MC180295 Stock Solution Preparation Workflow



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Caption: Workflow for preparing and storing **MC180295** stock solutions.

The following diagram illustrates the simplified signaling pathway of CDK9, which is the target of **MC180295**.



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Caption: Inhibition of the CDK9 signaling pathway by **MC180295**.

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